

BDP TR Carboxylic Acid: A Technical Guide to its Photophysical Properties

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Compound of Interest

Compound Name: *BDP TR carboxylic acid*

Cat. No.: *B606007*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core photophysical properties of **BDP TR carboxylic acid**, a widely utilized fluorescent probe in biological research and drug development. This document details its quantum yield and molar extinction coefficient, alongside standardized protocols for their experimental determination.

Core Photophysical Data

BDP TR (BODIPY-TR) carboxylic acid is a bright, photostable fluorophore with a spectral profile in the red region, making it an excellent alternative to dyes like Texas Red and ROX.^{[1][2]} Its key quantitative characteristics are summarized below for easy reference.

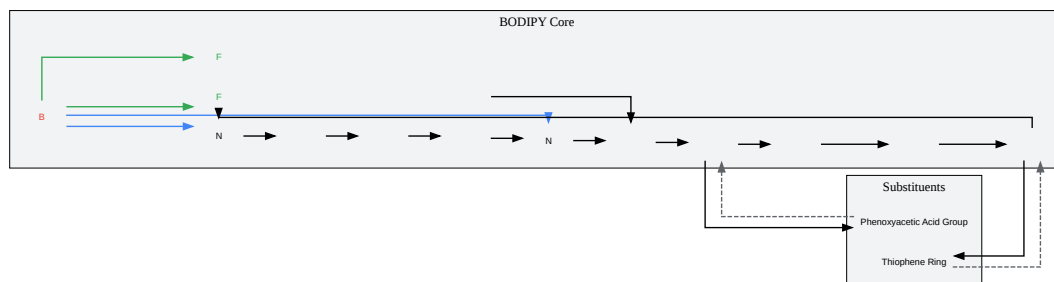
Property	Value	Units
Molar Extinction Coefficient (ϵ)	69,000	$M^{-1}cm^{-1}$
Fluorescence Quantum Yield (Φ)	0.9	-
Absorption Maximum (λ_{abs})	589	nm
Emission Maximum (λ_{em})	616	nm
Stokes Shift	27	nm
Molecular Weight	424.23	g/mol
Molecular Formula	$C_{21}H_{15}BF_2N_2O_3S$	-
Solubility	Good in DMF and DMSO	-

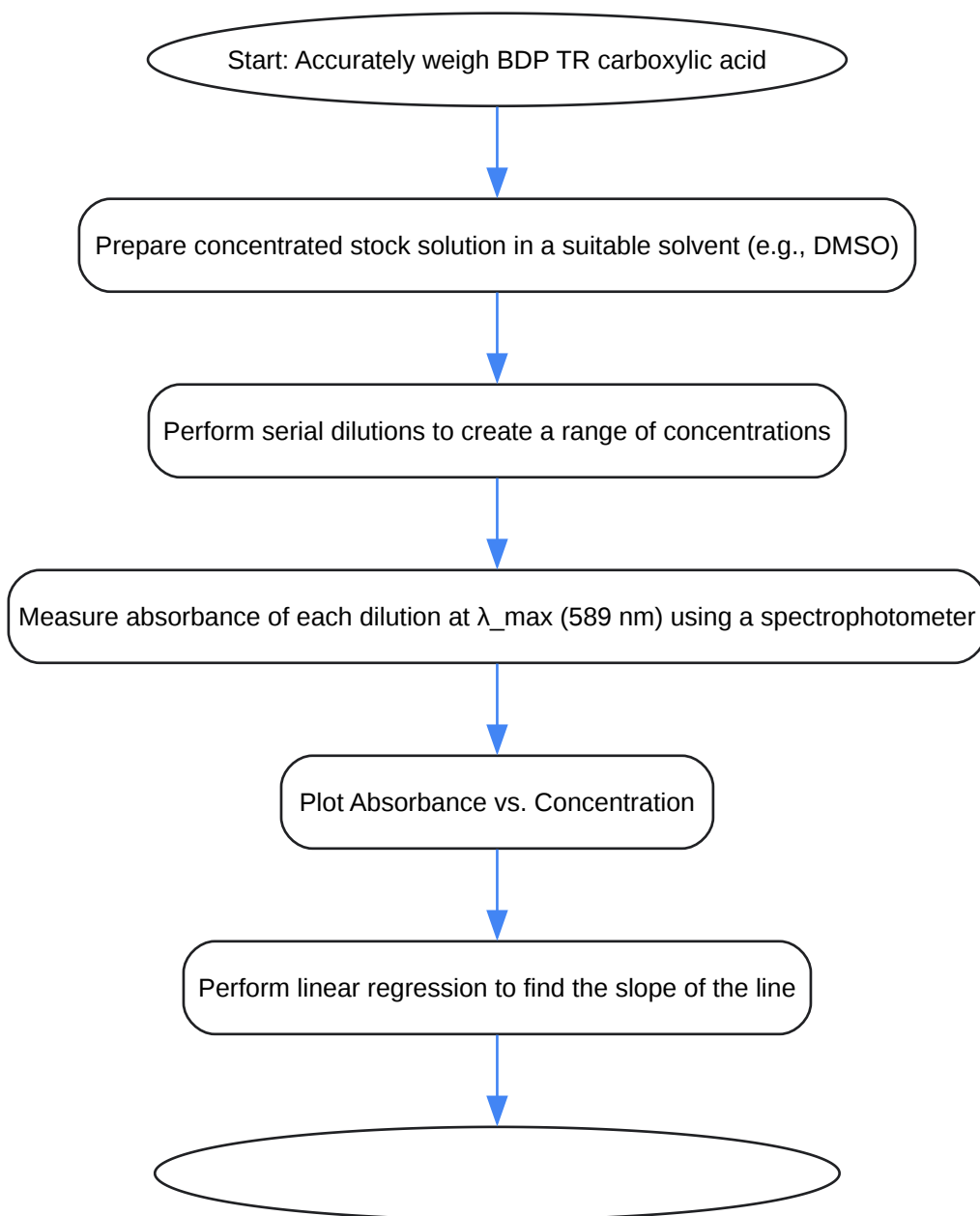
Note: The quantum yield and extinction coefficient values are consistently reported by multiple suppliers.[\[3\]](#)[\[4\]](#)[\[5\]](#)

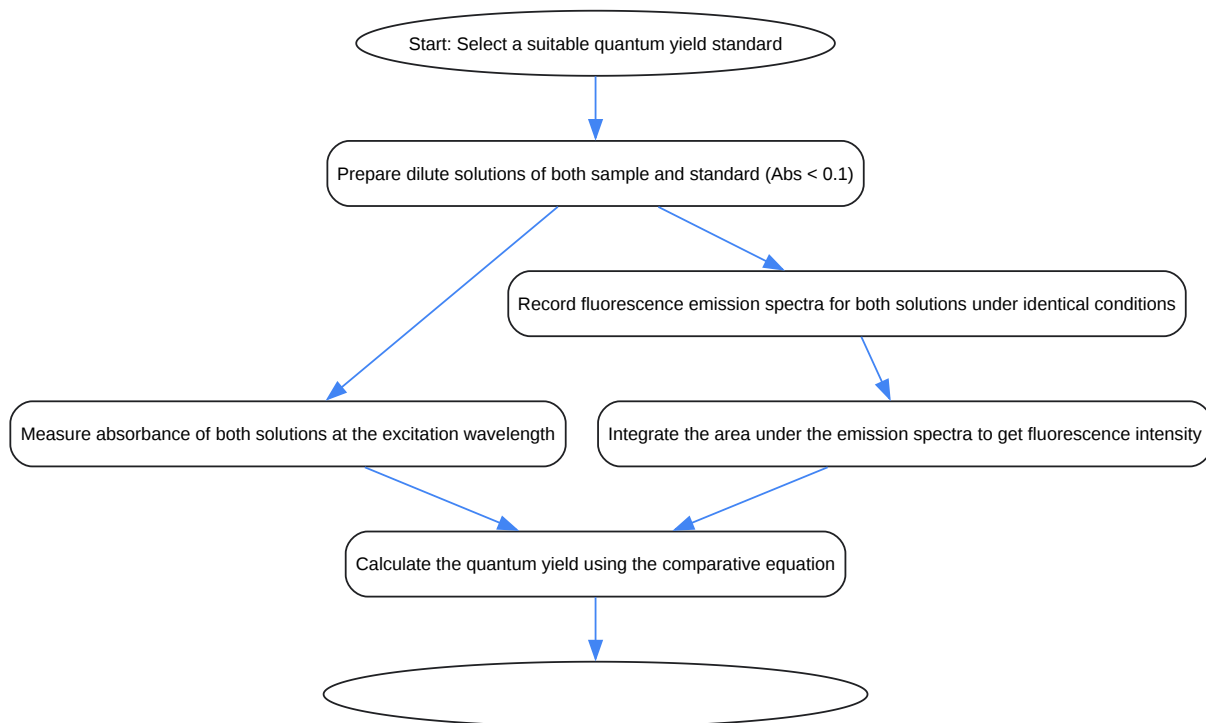
Chemical Structure

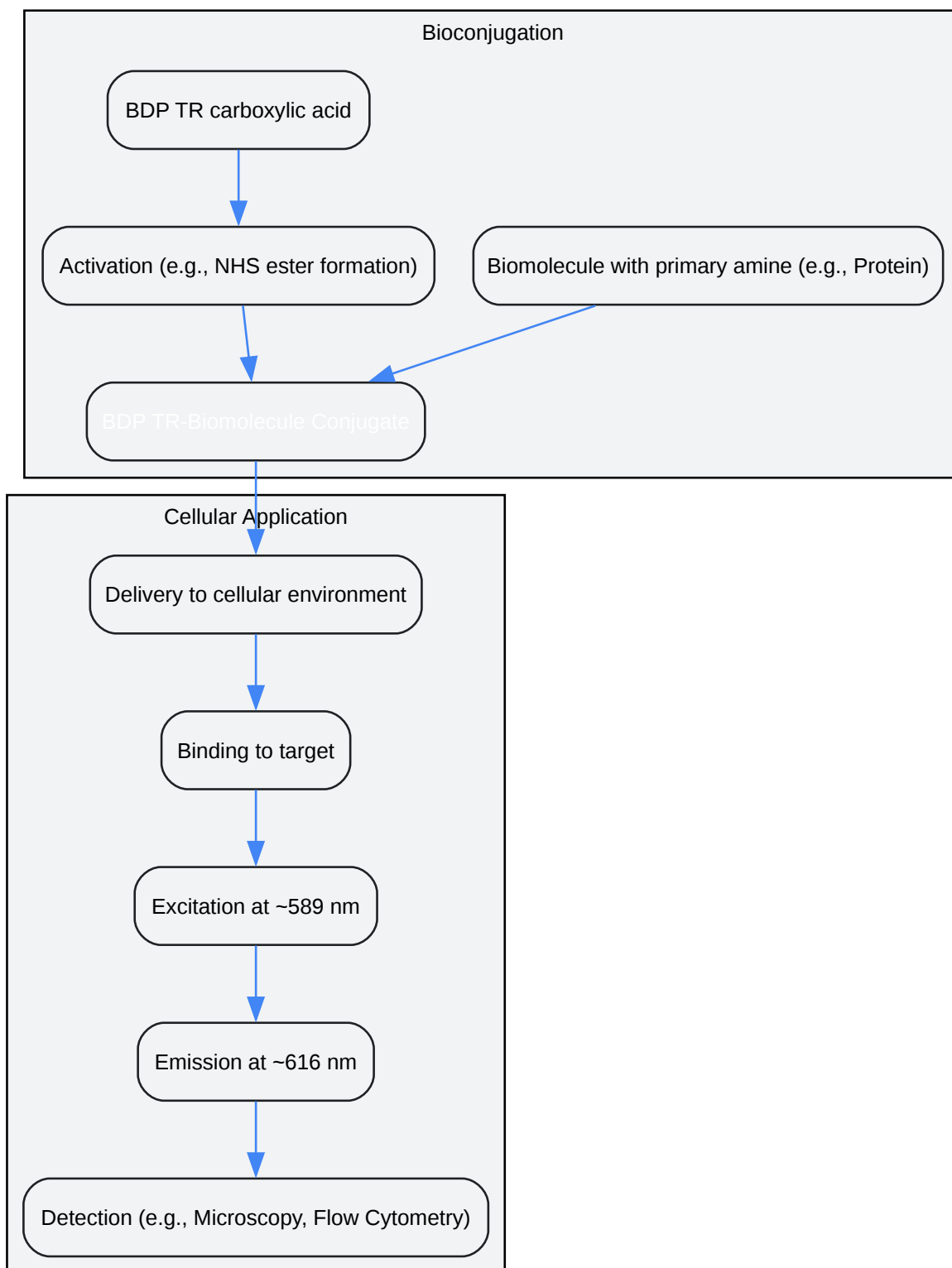
The structural formula of **BDP TR carboxylic acid** is presented below. The core structure is a boron-dipyrromethene, which is responsible for its high fluorescence intensity and photostability.[\[1\]](#) The carboxylic acid functional group allows for its conjugation to various biomolecules.[\[6\]](#)[\[7\]](#)

Chemical structure of BDP TR carboxylic acid.









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